

An In-depth Technical Guide to 2-(Bromomethyl)-2-methyl-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Bromomethyl)-2-methyl-1,3-dioxolane

CAS No.: 33278-96-5

Cat. No.: B1266943

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **2-(Bromomethyl)-2-methyl-1,3-dioxolane** (CAS No. 33278-96-5). As a key synthetic intermediate, this compound serves as a stable and versatile protected form of bromoacetone, finding utility in a range of applications from heterocyclic synthesis to the introduction of acetyl functional groups in complex molecule construction. This document consolidates essential data, including physical constants, spectroscopic information, and safety protocols, to support its effective and safe use in research and development settings.

Introduction: A Protected Synthon of Strategic Importance

In the landscape of organic synthesis, the strategic use of protecting groups is paramount for the successful construction of complex molecular architectures. **2-(Bromomethyl)-2-methyl-**

1,3-dioxolane emerges as a crucial reagent in this context, effectively serving as a stable and manageable equivalent of the highly reactive and lachrymatory compound, bromoacetone. The dioxolane moiety masks the reactive ketone, allowing the bromomethyl group to undergo various nucleophilic substitution reactions. Subsequent deprotection under acidic conditions readily unmask the ketone, providing a versatile pathway for the synthesis of more complex structures.

The primary utility of this compound lies in its ability to act as a bifunctional building block. The bromine atom provides a reactive handle for substitutions, while the protected ketone offers a latent electrophilic site. This dual functionality is particularly valuable in the synthesis of heterocyclic compounds and in the elaboration of side chains in drug discovery programs. This guide aims to provide researchers with the foundational knowledge to confidently incorporate this valuable reagent into their synthetic strategies.

Physicochemical Properties

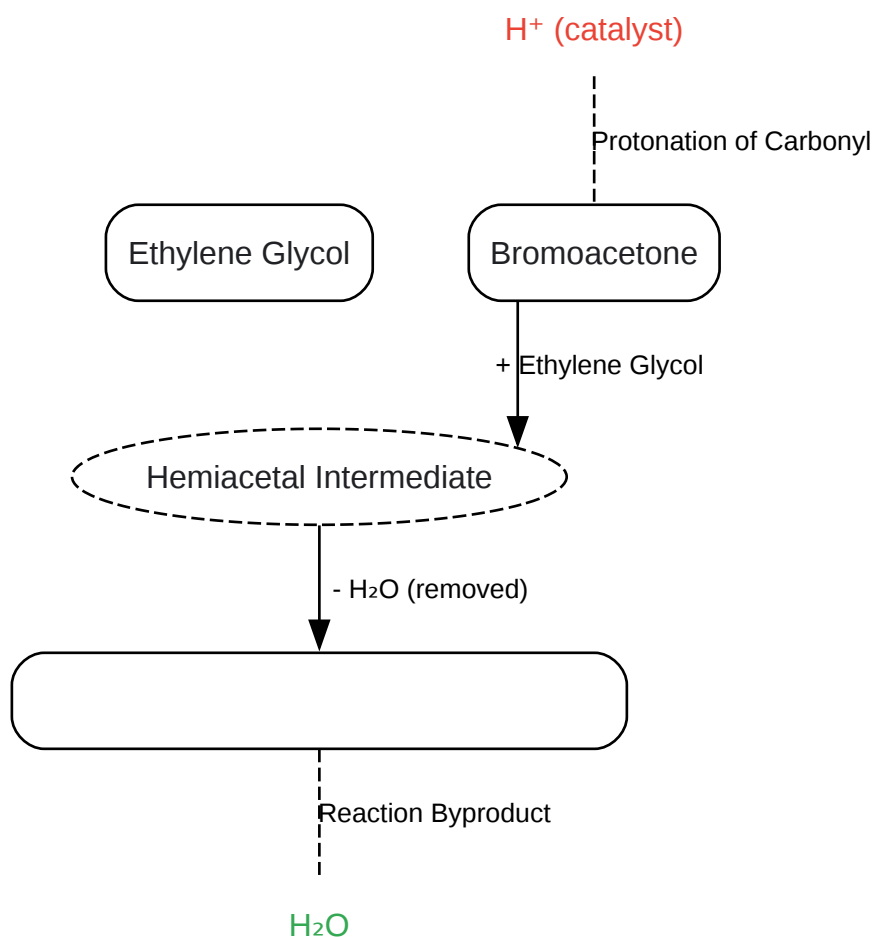
A thorough understanding of a reagent's physical properties is fundamental to its proper handling, storage, and use in quantitative experimental setups. The key physical constants for **2-(Bromomethyl)-2-methyl-1,3-dioxolane** are summarized below.

Property	Value	Source(s)
CAS Number	33278-96-5	[1]
Molecular Formula	C ₅ H ₉ BrO ₂	[1]
Molecular Weight	181.03 g/mol	[1]
Appearance	Liquid	-
Boiling Point	73-74 °C at 18 Torr	-
Density	1.466 g/cm ³	-
Refractive Index	1.464	[2]

Synthesis and Mechanistic Considerations

The most direct and common method for the synthesis of **2-(Bromomethyl)-2-methyl-1,3-dioxolane** is the acid-catalyzed acetalization of bromoacetone with ethylene glycol.

Diagram: Synthesis Pathway



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Caption: Acid-catalyzed synthesis of **2-(Bromomethyl)-2-methyl-1,3-dioxolane**.

Experimental Protocol: General Procedure

While a specific, peer-reviewed protocol for this exact transformation is not readily available in the searched literature, a standard procedure can be inferred from similar acetalization reactions. The synthesis of the non-methylated analog, 2-bromomethyl-1,3-dioxolane, involves the reaction of bromoacetaldehyde with ethylene glycol[3]. By extension, the synthesis of the title compound would proceed as follows:

- **Reaction Setup:** To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add bromoacetone, a slight excess of ethylene glycol (e.g., 1.2 equivalents), and a suitable solvent that forms an azeotrope with water, such as toluene or benzene.
- **Catalysis:** Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid or sulfuric acid.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction will be removed azeotropically and collected in the Dean-Stark trap, driving the equilibrium towards the product.
- **Monitoring:** The reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- **Workup:** Upon completion, cool the reaction mixture and neutralize the acid catalyst with a mild base, such as sodium bicarbonate solution. Separate the organic layer, wash with brine, and dry over an anhydrous salt like magnesium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product is then purified by vacuum distillation to yield the final **2-(Bromomethyl)-2-methyl-1,3-dioxolane**.

Causality of Experimental Choices:

- **Dean-Stark Apparatus:** The use of a Dean-Stark trap is crucial for the success of the reaction. Acetalization is a reversible process, and the removal of water is essential to drive the reaction to completion according to Le Châtelier's principle.
- **Acid Catalyst:** The acid catalyst protonates the carbonyl oxygen of bromoacetone, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl groups of ethylene glycol.
- **Azeotropic Solvent:** Toluene or benzene are used to facilitate the removal of water, as they form a low-boiling azeotrope with it.
- **Vacuum Distillation:** The product has a relatively high boiling point at atmospheric pressure. Vacuum distillation allows for the purification of the compound at a lower temperature, preventing potential decomposition.

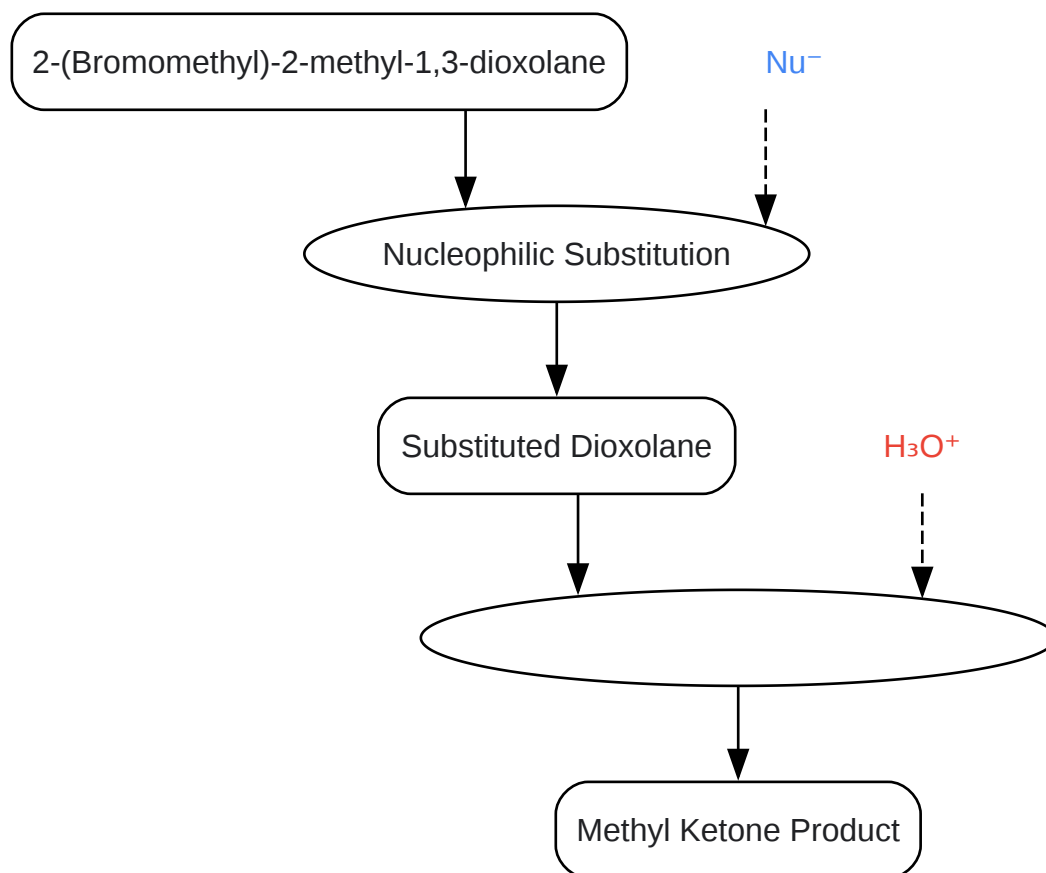
Reactivity and Applications in Synthesis

The synthetic utility of **2-(Bromomethyl)-2-methyl-1,3-dioxolane** stems from its ability to act as a surrogate for bromoacetone. The dioxolane ring is stable under neutral and basic conditions, allowing for selective reactions at the bromomethyl position.

Nucleophilic Substitution Reactions

The primary mode of reactivity is nucleophilic substitution at the carbon bearing the bromine atom. This allows for the introduction of the protected acetonide group into a variety of molecules.

Diagram: General Reactivity Pathway



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Caption: Key reaction pathway utilizing the title compound.

While specific applications for the 2-methyl variant are not extensively documented in dedicated studies, its reactivity profile makes it an ideal candidate for the synthesis of:

- **Heterocyclic compounds:** By reacting with dinucleophiles, it can be used to construct various ring systems.
- **Functionalized ketones:** It serves as a valuable building block for introducing a keto-functionalized side chain onto a larger molecule, a common strategy in the synthesis of natural products and active pharmaceutical ingredients. The non-methylated analog, 2-bromomethyl-1,3-dioxolane, is used in the synthesis of 1,4-benzoxazepine (BZO) compounds, which have potential applications in pharmaceutical development[2].

Spectroscopic Data

Spectroscopic analysis is essential for the verification of the identity and purity of the compound.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **2-(Bromomethyl)-2-methyl-1,3-dioxolane** is available for reference on databases such as SpectraBase[4]. Key expected absorptions would include C-H stretching and bending frequencies, C-O stretching from the dioxolane ring, and the C-Br stretching frequency.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy provides detailed structural information.
 - **¹H NMR:** The proton NMR spectrum would be expected to show a singlet for the methyl protons, a singlet for the bromomethyl protons, and a multiplet for the ethylene glycol protons of the dioxolane ring.
 - **¹³C NMR:** The carbon NMR would show distinct signals for the methyl carbon, the bromomethyl carbon, the quaternary carbon of the dioxolane ring, and the carbons of the ethylene bridge.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns, including the loss of a bromine atom.

Safety and Handling

As with any halogenated organic compound, proper safety precautions must be observed when handling **2-(Bromomethyl)-2-methyl-1,3-dioxolane**. The following information is derived from safety data sheets for the analogous compound, 2-bromomethyl-1,3-dioxolane, and should be considered applicable.

Hazard Identification

- GHS Hazard Statements:
 - H227: Combustible liquid[5].
 - H315: Causes skin irritation[5].
 - H319: Causes serious eye irritation[5].
 - H335: May cause respiratory irritation[5].

Precautionary Measures

- Prevention:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking[5].
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray[5].
 - P264: Wash skin thoroughly after handling[5].
 - P271: Use only outdoors or in a well-ventilated area[5].
 - P280: Wear protective gloves/protective clothing/eye protection/face protection[5].
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water[5].
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[6].

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[6].
- P312: Call a POISON CENTER or doctor if you feel unwell[6].
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed[6].
 - P405: Store locked up[6].
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant[6].

Self-Validating Protocol for Safe Handling:

- Engineering Controls: Always handle this compound in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. The container should be tightly sealed.
- Spill Response: In case of a spill, absorb with an inert material and place in a suitable container for disposal. Ensure adequate ventilation and prevent contact with skin and eyes.

Conclusion

2-(Bromomethyl)-2-methyl-1,3-dioxolane is a valuable synthetic intermediate that provides a stable and versatile equivalent of bromoacetone. Its utility in organic synthesis, particularly in the construction of complex molecules and heterocyclic systems, is significant. This guide has provided a comprehensive overview of its physical properties, a likely synthesis protocol with mechanistic insights, its reactivity profile, and essential safety and handling information. By understanding these core technical aspects, researchers can effectively and safely leverage the synthetic potential of this important building block.

References

- MOLBASE. (n.d.). **2-(bromomethyl)-2-methyl-1,3-dioxolane**. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). **2-(Bromomethyl)-2-methyl-1,3-dioxolane**. Retrieved from [[Link](#)]
- Synthonix. (n.d.). **2-(Bromomethyl)-2-methyl-1,3-dioxolane**. Retrieved from [[Link](#)]

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Sources

- 1. Synthonix, Inc > Synthons > 33278-96-5 | 2-(Bromomethyl)-2-methyl-1,3-dioxolane [synthonix.com]
- 2. nbino.com [nbino.com]
- 3. 2-Bromomethyl-1,3-dioxolane synthesis - chemicalbook [chemicalbook.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. aksci.com [aksci.com]
- 6. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Bromomethyl)-2-methyl-1,3-dioxolane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266943/docs#an-in-depth-technical-guide-to-2-bromomethyl-2-methyl-1-3-dioxolane>]

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